

# Physical and chemical properties of 4-Aminobenzo-12-crown-4.

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## Compound of Interest

Compound Name: 4-Aminobenzo-12-crown-4

Cat. No.: B3038174

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## An In-depth Technical Guide to 4-Aminobenzo-12-crown-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Aminobenzo-12-crown-4**, a significant macrocyclic polyether with applications in ion separation and as a chemical intermediate. This document details its characteristics, synthesis, and analytical methodologies to support its use in research and development.

## Core Physical and Chemical Properties

**4-Aminobenzo-12-crown-4** is a solid, colorless compound at room temperature.<sup>[1]</sup> It is soluble in water, ethanol, and dimethyl sulfoxide (DMSO).<sup>[2]</sup> The presence of the amino group on the benzene ring and the polyether macrocycle imparts unique properties to the molecule, influencing its solubility and complexation behavior.<sup>[3]</sup>

## Quantitative Physicochemical Data

Property	Value	Source
Molecular Formula	$C_{12}H_{17}NO_4$	<a href="#">[4]</a>
Molecular Weight	239.27 g/mol	<a href="#">[4]</a>
Melting Point	86 °C	<a href="#">[2]</a>
Boiling Point	Not experimentally determined; precursor Benzo-12-crown-4 boils at 342 °C.	<a href="#">[1]</a>
pKa	Not experimentally determined; predicted for the aminobenzo group to be around 4.62.	<a href="#">[5]</a>
Solubility	Soluble in water, ethanol, and DMSO.	<a href="#">[2]</a>
Appearance	White to off-white powder/solid.	<a href="#">[6]</a>
Storage	Store at 2-8 °C.	<a href="#">[2]</a>

## Spectral Data

While specific spectra for **4-Aminobenzo-12-crown-4** are not readily available in the public domain, typical spectral data for aminobenzo crown ethers can be referenced for analytical purposes.

Spectroscopy	Expected Features
<sup>1</sup> H NMR	Signals corresponding to the aromatic protons, the protons of the ether linkages, and the amino group protons.
<sup>13</sup> C NMR	Resonances for the carbon atoms of the benzene ring and the ethylene oxide units of the crown ether.
FTIR	Characteristic peaks for N-H stretching of the primary amine, C-H stretching of the aromatic and aliphatic groups, C-O-C stretching of the ether linkages, and C=C stretching of the aromatic ring.

## Experimental Protocols

The synthesis of **4-Aminobenzo-12-crown-4** is a two-step process that begins with the nitration of Benzo-12-crown-4, followed by the reduction of the resulting nitro-intermediate.[3]

### Synthesis of 4-Nitrobenzo-12-crown-4 (Intermediate)

A detailed experimental protocol for the nitration of Benzo-12-crown-4 is not explicitly available in the reviewed literature. However, a general procedure for the nitration of aromatic compounds can be adapted.

General Protocol:

- Dissolve Benzo-12-crown-4 in a suitable solvent, such as glacial acetic acid.
- Cool the solution in an ice bath.
- Slowly add a nitrating agent (a mixture of concentrated nitric acid and concentrated sulfuric acid) dropwise while maintaining the low temperature.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time.

- Pour the reaction mixture into ice water to precipitate the product.
- Filter the precipitate, wash with water until neutral, and dry to obtain 4-Nitrobenzo-12-crown-4.

## Synthesis of 4-Aminobenzo-12-crown-4

The reduction of the nitro group to an amine can be achieved through catalytic hydrogenation.

General Protocol:

- Dissolve 4-Nitrobenzo-12-crown-4 in a suitable solvent, such as ethanol or ethyl acetate.
- Add a catalyst, typically palladium on carbon (Pd/C).
- Subject the mixture to a hydrogen atmosphere (using a balloon or a hydrogenation apparatus) and stir vigorously.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- Evaporate the solvent under reduced pressure to yield crude **4-Aminobenzo-12-crown-4**.

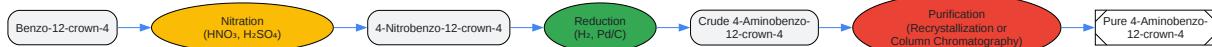
## Purification

The crude product can be purified by recrystallization or column chromatography.

- Recrystallization: A suitable solvent system (e.g., ethanol/water) can be used. The crude solid is dissolved in a minimum amount of the hot solvent, and the solution is allowed to cool slowly to form pure crystals.
- Column Chromatography: Silica gel is a common stationary phase, with an eluent system such as a mixture of hexanes and ethyl acetate.<sup>[7]</sup> The fractions containing the pure product are collected and the solvent is evaporated.

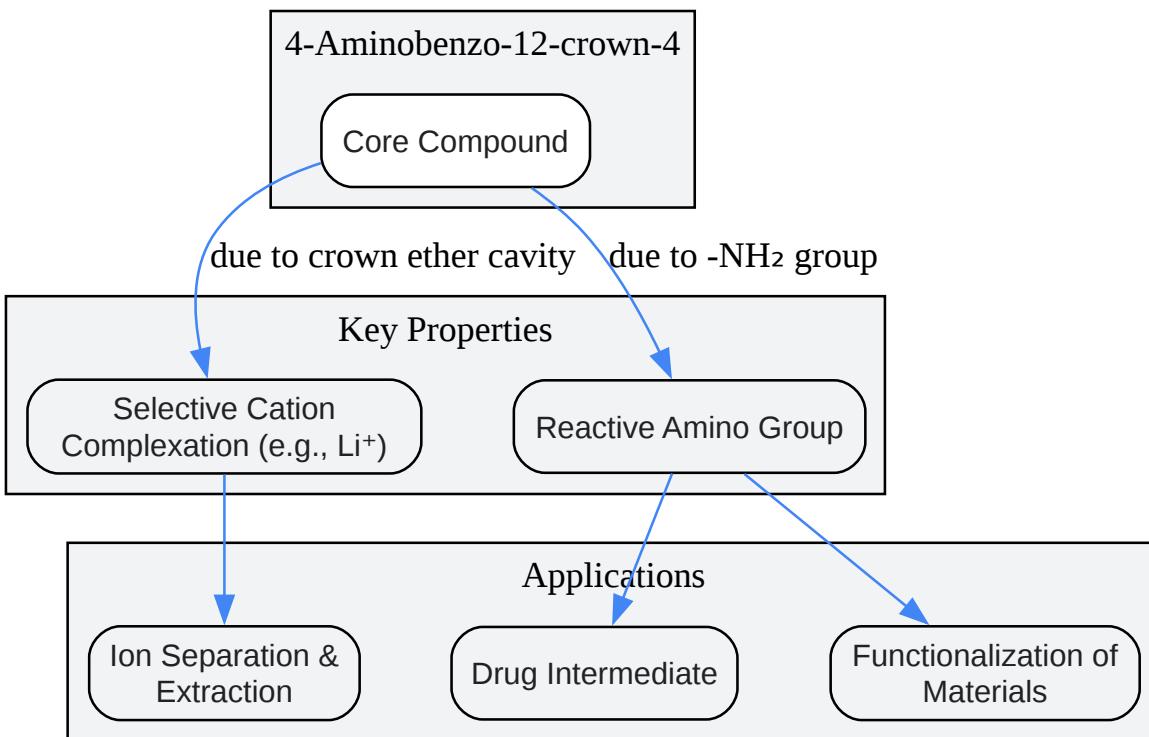
## Mandatory Visualizations

### Synthesis Workflow

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Caption: Synthetic pathway for **4-Aminobenzo-12-crown-4**.

## Logical Relationship of Applications

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Caption: Applications derived from the core properties.

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